

Application Notes and Protocols for Vamagloxistat Sodium In Vitro Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Vamagloxistat sodium

CAS No.: 2667602-26-6

Cat. No.: B15549350

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Introduction

Vamagloxistat sodium, also known as BBP-711, is a potent small molecule inhibitor of glycolate oxidase (GO), a key enzyme in the metabolic pathway that leads to the production of oxalate.[1][2][3][4] In conditions such as primary hyperoxaluria type 1 (PH1) and for recurrent kidney stone formers, elevated levels of oxalate can lead to severe renal complications.[5] Vamagloxistat is under development as a therapeutic agent to reduce the production of oxalate.

These application notes provide an overview of the in vitro pharmacological profile of Vamagloxistat and detailed protocols for key assays to evaluate its activity and mechanism of action.

Quantitative Data Summary

The following tables summarize the in vitro potency and binding affinity of Vamagloxistat against glycolate oxidase from various species, as well as its effect on oxalate production in a cellular context.

Table 1: In Vitro Inhibition of Glycolate Oxidase (GO) by Vamagloxistat (BBP-711)

Target Enzyme	Species	IC50 (nM)
Glycolate Oxidase (GO)	Human	15.4
Glycolate Oxidase (GO)	Rat	22.4
Glycolate Oxidase (GO)	Mouse	149

Table 2: Direct Binding Affinity of Vamagloxistat (BBP-711) to Glycolate Oxidase (GO)

Target Protein	Method	KD (nM)
Human GO1 (hGO1)	Surface Plasmon Resonance	6.31
Rat GO2 (rGO2)	Surface Plasmon Resonance	12.8

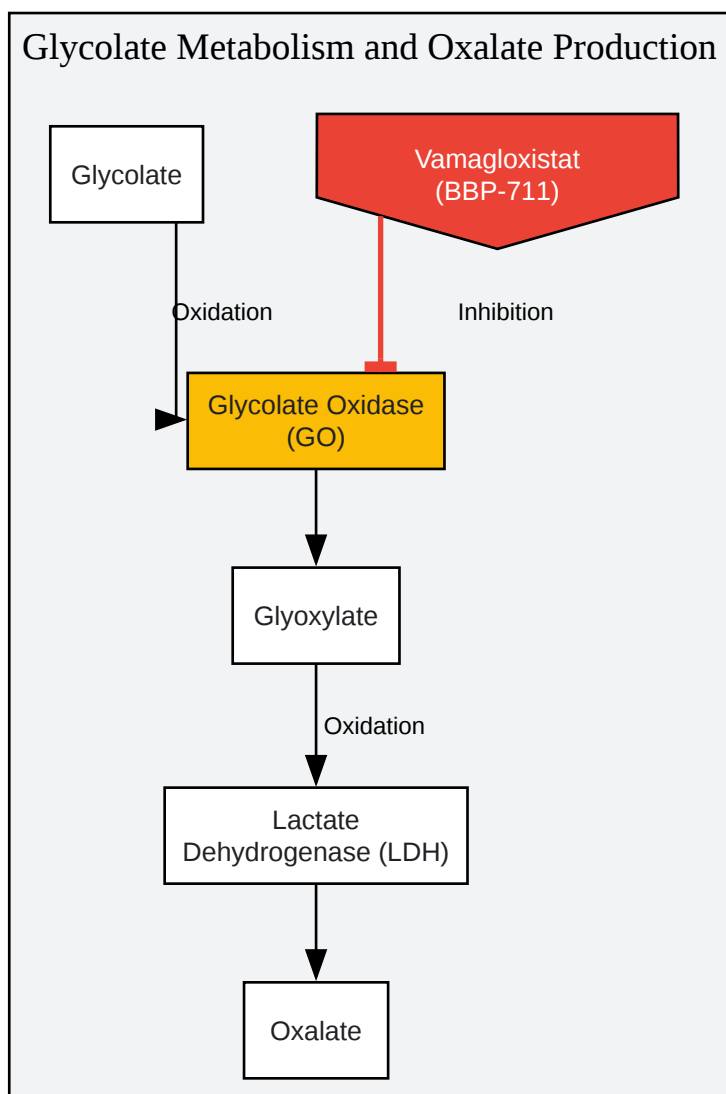
Table 3: Inhibition of Oxalate Production in a Cellular Assay by Vamagloxistat (BBP-711)

Cell Type	Time Point	IC50 (nM)
Agxt-/- Hepatocytes	24 hours	24.2
Agxt-/- Hepatocytes	48 hours	42.9

Table 4: Off-Target Selectivity of Vamagloxistat (BBP-711)

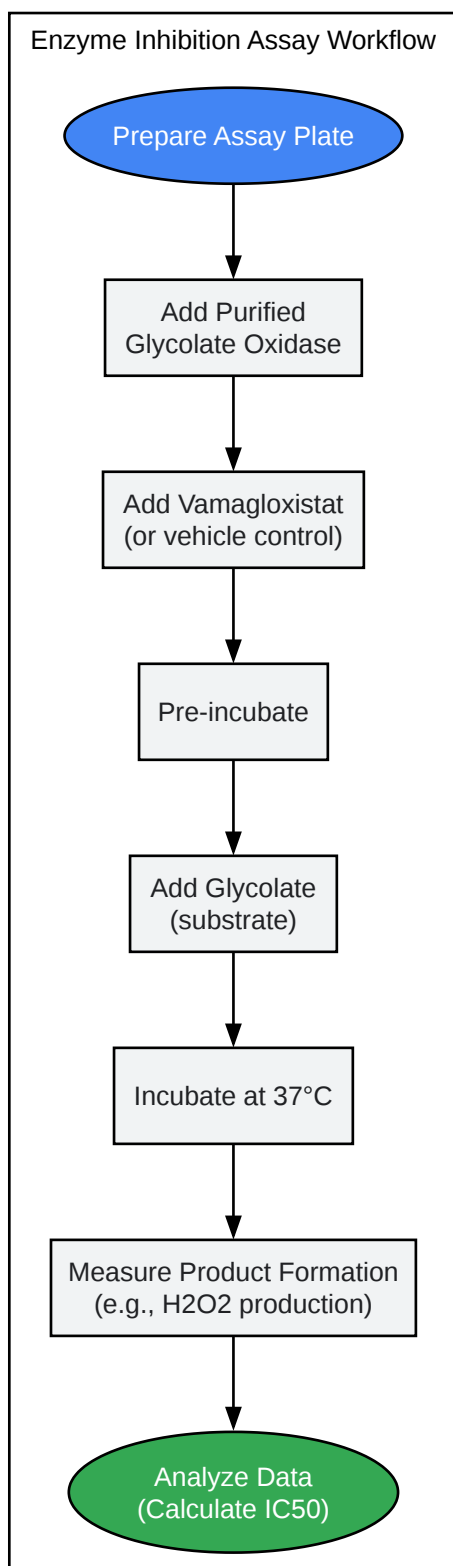
Off-Target Enzyme	Concentration Tested (μM)	% Activity
D-amino acid oxidase	10	<10
Dihydroorotate dehydrogenase	10	<10
Lactate dehydrogenase-A	10	<10

Signaling Pathway and Experimental Workflow Diagrams



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Mechanism of action of Vamagloxistat.



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